

An In-depth Technical Guide to 3-Ethylhexanal (CAS: 18513-34-3)

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Compound of Interest

Compound Name: 3-Ethylhexanal

CAS No.: 18513-34-3

Cat. No.: B15887367

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited publicly available data exists for **3-Ethylhexanal**. This guide summarizes the known information and, where explicitly stated, draws potential analogies from its structural isomer, 2-Ethylhexanal, and the broader class of branched-chain aldehydes. All information should be critically evaluated and supplemented with further experimental verification.

Introduction

3-Ethylhexanal is a branched-chain aliphatic aldehyde. While its structural isomer, 2-Ethylhexanal, is a well-documented industrial chemical, **3-Ethylhexanal** is significantly less characterized. This guide aims to consolidate the available technical information on **3-Ethylhexanal**, providing a resource for researchers and professionals in drug development and other scientific fields. Given the data scarcity, this document also discusses general principles of branched-chain aldehyde metabolism and analytical methodologies that are likely applicable to this compound.

Chemical and Physical Properties

The fundamental chemical and physical properties of **3-Ethylhexanal** are summarized below. These computed properties provide a foundational understanding of the molecule's characteristics.

Property	Value	Reference
Molecular Formula	C8H16O	[1]
Molecular Weight	128.21 g/mol	[1]
CAS Number	18513-34-3	[1]
IUPAC Name	3-ethylhexanal	[1]
SMILES	<chem>CCCC(CC)CC=O</chem>	[1]
InChIKey	BKLNQBQVKVVBTR-UHFFFAOYSA-N	[1]
XLogP3-AA (Predicted)	2.6	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	5	[1]
Exact Mass	128.120115130 Da	[1]
Topological Polar Surface Area	17.1 Å ²	[1]
Heavy Atom Count	9	[1]
Complexity	69	[1]

Synthesis

Specific, detailed experimental protocols for the synthesis of **3-Ethylhexanal** are not readily available in the public domain. However, the general synthesis of branched-chain aldehydes often involves aldol condensation reactions followed by dehydration and hydrogenation steps. For instance, the well-understood synthesis of its isomer, 2-Ethylhexanal, proceeds via the aldol condensation of n-butyraldehyde.[\[2\]](#) A plausible, though unverified, synthetic route to **3-**

Ethylhexanal could involve a mixed aldol condensation or other established organic synthesis methodologies for introducing branching at the C3 position.

Biological Activity and Toxicology

There is a significant lack of specific toxicological and biological activity data for **3-Ethylhexanal**. The GHS hazard statements available from the ECHA C&L Inventory indicate that it is a flammable liquid and vapor, causes skin and serious eye irritation, and may cause respiratory irritation.[1]

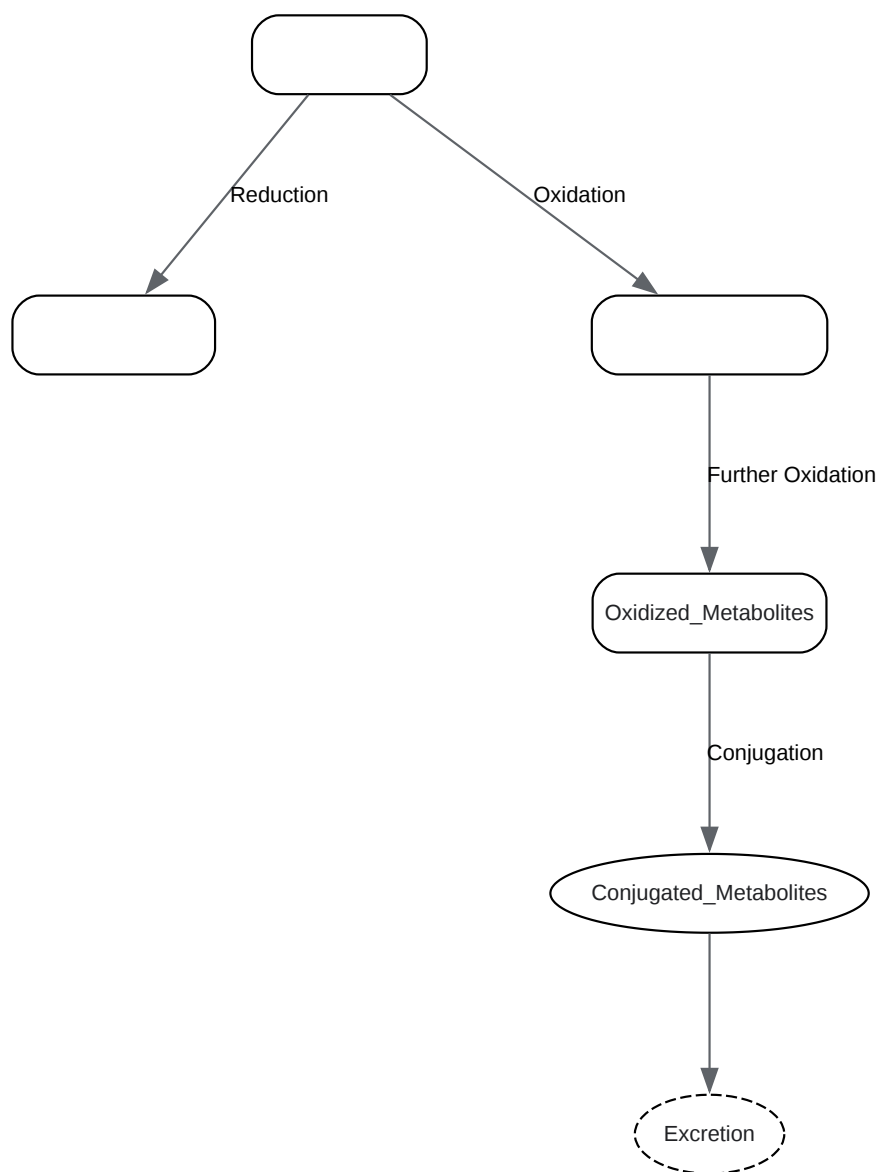
For context, the acute toxicity of the related isomer, 2-Ethylhexanal, is considered low via oral and dermal routes.[3] It is an irritant to the skin, eyes, and respiratory tract.[4] Given the structural similarity, it is plausible that **3-Ethylhexanal** exhibits a similar irritant profile. However, this assumption requires experimental validation.

Metabolism

Specific metabolic pathways for **3-Ethylhexanal** have not been elucidated. However, the metabolism of branched-chain aldehydes, in general, involves oxidation to the corresponding carboxylic acid or reduction to the corresponding alcohol.[5]

A likely metabolic fate for **3-Ethylhexanal** is oxidation to 3-ethylhexanoic acid. This is analogous to the metabolism of 2-ethylhexanol, which is readily converted to 2-ethylhexanoic acid.[6] This acid can then undergo further oxidation.[6] The resulting metabolites may be conjugated, for instance with glucuronic acid, to facilitate excretion.[6]

The following diagram illustrates a potential metabolic pathway for **3-Ethylhexanal** based on these general principles.



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Caption: A potential metabolic pathway for **3-Ethylhexanal**.

Experimental Protocols

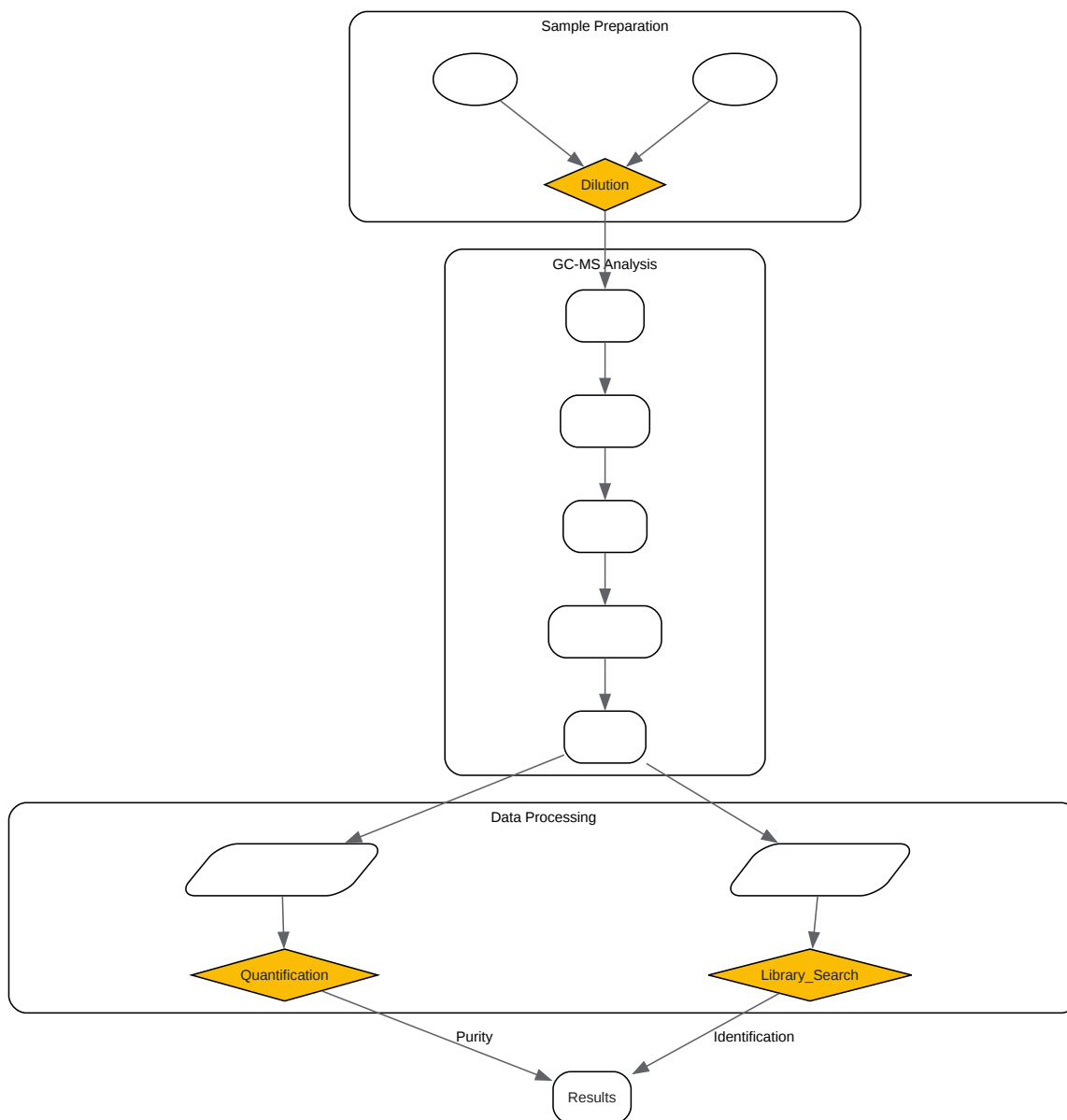
Detailed, validated experimental protocols specifically for **3-Ethylhexanal** are not available in the literature. However, standard analytical chemistry techniques for aldehydes are applicable.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Impurity Profiling

This method is suitable for the determination of volatile impurities and the overall purity of **3-Ethylhexanal**.

- Instrumentation: A gas chromatograph equipped with a mass spectrometer (MS) detector.
- Column: A non-polar or medium-polarity column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm I.D., 0.25 μ m film thickness), is generally suitable for separating volatile organic compounds.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold at 280 °C for 5 minutes.
- MS Detector:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 35-350.
- Sample Preparation: Prepare a dilute solution of **3-Ethylhexanal** in a volatile organic solvent such as dichloromethane or hexane.

The following diagram illustrates a general workflow for this analytical procedure.



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Caption: A general workflow for the analysis of **3-Ethylhexanal** by GC-MS.

Signaling Pathways

There is no information available in the scientific literature regarding specific signaling pathways modulated by **3-Ethylhexanal**. Research in this area is required to understand its potential biological effects at the molecular level.

Conclusion

3-Ethylhexanal (CAS: 18513-34-3) is a chemical compound with limited available scientific data. While its basic chemical and physical properties can be computed, extensive experimental data on its synthesis, biological activity, toxicology, and metabolism are lacking. This guide has provided the known information and suggested potential metabolic pathways and analytical methods based on analogous compounds. It is imperative that researchers and drug development professionals approach this compound with caution and conduct thorough experimental validation to characterize its properties and potential effects.

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